

Di-n-nonyl phthalate-3,4,5,6-d4 molecular weight

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Compound of Interest

Compound Name: *Di-n-nonyl phthalate-3,4,5,6-d4*

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An In-depth Technical Guide on **Di-n-nonyl Phthalate-3,4,5,6-d4**

This technical guide provides comprehensive information on **Di-n-nonyl phthalate-3,4,5,6-d4**, a deuterated stable isotope-labeled compound. It is primarily intended for researchers, scientists, and professionals in drug development and analytical chemistry who utilize internal standards for quantitative analysis. This document covers the molecule's properties, its critical role in analytical methodologies, and a detailed experimental protocol for its application.

Core Compound Specifications

Di-n-nonyl phthalate-3,4,5,6-d4 is the deuterated form of Di-n-nonyl phthalate (DnNP), a plasticizer belonging to the phthalate ester family. The incorporation of four deuterium atoms onto the benzene ring provides a distinct mass shift, making it an ideal internal standard for isotope dilution mass spectrometry techniques. This allows for the accurate quantification of DnNP and other phthalates in various matrices by correcting for sample loss during preparation and instrumental variability.

Physicochemical Data

The fundamental properties of **Di-n-nonyl phthalate-3,4,5,6-d4** are summarized in the table below. These values are crucial for method development, particularly in chromatography and mass spectrometry.

Property	Value
Molecular Weight	422.63 g/mol [1][2][3][4]
Molecular Formula	C ₂₆ H ₃₈ D ₄ O ₄ [1][2][4]
CAS Number	1202865-43-7[1][5]
Unlabeled CAS Number	84-76-4[1][5]
Isotopic Purity	Typically ≥98 atom % D[2][3]
Chemical Purity	Typically ≥98%[2][3]
Appearance	Liquid / Clear Yellow Oil[2][4]
Density	~0.99 g/mL at 25 °C[2]
Boiling Point	279-287 °C (for unlabeled compound)[2]
Storage Conditions	Room temperature[5]

Application in Analytical Chemistry

The primary application of **Di-n-nonyl phthalate-3,4,5,6-d4** is as an internal standard (IS) in isotope dilution analysis, a highly precise method for quantifying trace-level analytes. This technique is extensively used in environmental monitoring, food safety testing, and toxicology studies to measure human exposure to phthalates.

Phthalates are ubiquitous environmental contaminants due to their widespread use as plasticizers in materials like PVC.[1] Because they are not chemically bound to the polymer matrix, they can leach into food, beverages, and the environment. Regulatory bodies worldwide have restricted the levels of certain phthalates in consumer products, necessitating sensitive and accurate analytical methods for their determination.

Gas chromatography coupled with mass spectrometry (GC-MS) is the most common technique for phthalate analysis.[1] The use of a stable isotope-labeled internal standard like **Di-n-nonyl phthalate-3,4,5,6-d4** is crucial for achieving high accuracy and precision, as it effectively compensates for matrix effects and variations during the analytical process.

Experimental Protocol: Quantification of Phthalates in Food Contact Materials

This section details a representative experimental protocol for the quantification of Di-n-nonyl phthalate and other phthalates in plastic food packaging using GC-MS and **Di-n-nonyl phthalate-3,4,5,6-d4** as an internal standard.

Materials and Reagents

- Solvents: Dichloromethane, Hexane, Methanol (High purity, suitable for GC-MS analysis)
- Standards: Analytical standards of target phthalates.
- Internal Standard (IS): **Di-n-nonyl phthalate-3,4,5,6-d4** solution of known concentration.
- Apparatus: Glassware (volumetric flasks, vials, syringes), sonicator, centrifuge, evaporator (e.g., nitrogen stream). Note: To avoid phthalate contamination, the use of plastic labware should be strictly avoided.

Sample Preparation and Extraction

- Sample Collection: Accurately weigh approximately 100 mg of the plastic food packaging material and cut it into small pieces.
- Spiking: Add a known amount of the **Di-n-nonyl phthalate-3,4,5,6-d4** internal standard solution to the sample.
- Extraction: Add 10 mL of an appropriate solvent mixture (e.g., 4:1 hexane:ethyl acetate) to the vial containing the sample. Sonicate the mixture at 60°C for 30 minutes to facilitate the extraction of phthalates from the plastic matrix.
- Concentration: Carefully transfer the solvent extract to a clean tube. Evaporate the solvent to dryness under a gentle stream of nitrogen.
- Reconstitution: Reconstitute the dried residue in 1 mL of fresh solvent. Centrifuge the solution for 10 minutes at 10,000 rpm to pellet any suspended particles.
- Analysis: Transfer the supernatant to an autosampler vial for GC-MS analysis.

GC-MS Instrumentation and Conditions

- Gas Chromatograph: Agilent 7890A GC System or equivalent.
- Mass Spectrometer: Agilent 5975C GC/MSD, 7000B Triple Quadrupole GC/MS, or equivalent.
- Column: A low-polarity column such as a DB-5MS (30 m x 0.25 mm, 0.25 μ m) is commonly used.
- Injection: 1 μ L splitless injection at 300 °C.
- Carrier Gas: Helium at a constant flow of 2 mL/min.
- Oven Program: Initial temperature of 50°C for 1 minute, ramp at 20°C/min to 320°C, and hold for 2.5 minutes.
- MS Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Acquisition Mode: Selected Ion Monitoring (SIM) or Multiple Reaction Monitoring (MRM) for higher selectivity and sensitivity.
 - Ions to Monitor: Monitor characteristic ions for each target phthalate and the internal standard. For Di-n-nonyl phthalate, the unlabeled compound often shows a prominent fragment ion at m/z 149. For the deuterated standard, the corresponding fragment or molecular ion with a +4 mass shift would be monitored.

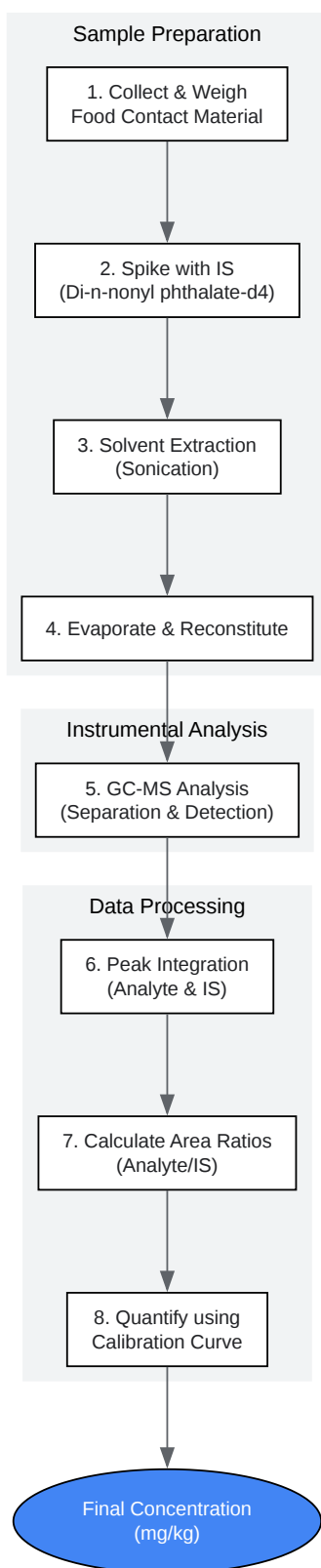
Data Analysis and Quantification

- Calibration Curve: Prepare a series of calibration standards containing known concentrations of the target phthalates and a constant concentration of the internal standard.
- Ratio Calculation: For each standard and sample, calculate the ratio of the peak area of the analyte to the peak area of the internal standard (**Di-n-nonyl phthalate-3,4,5,6-d4**).

- Quantification: Plot the peak area ratio against the analyte concentration for the calibration standards to generate a calibration curve. Use the equation of the line from the linear regression to calculate the concentration of each phthalate in the prepared samples.

Workflow Visualization

The following diagram illustrates the general workflow for the quantification of phthalates using GC-MS with an isotope-labeled internal standard.



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